

Synthesis of (-)-Lasiocarpine Analytical Standard: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: (-)-Lasiocarpine

Cat. No.: B1674526

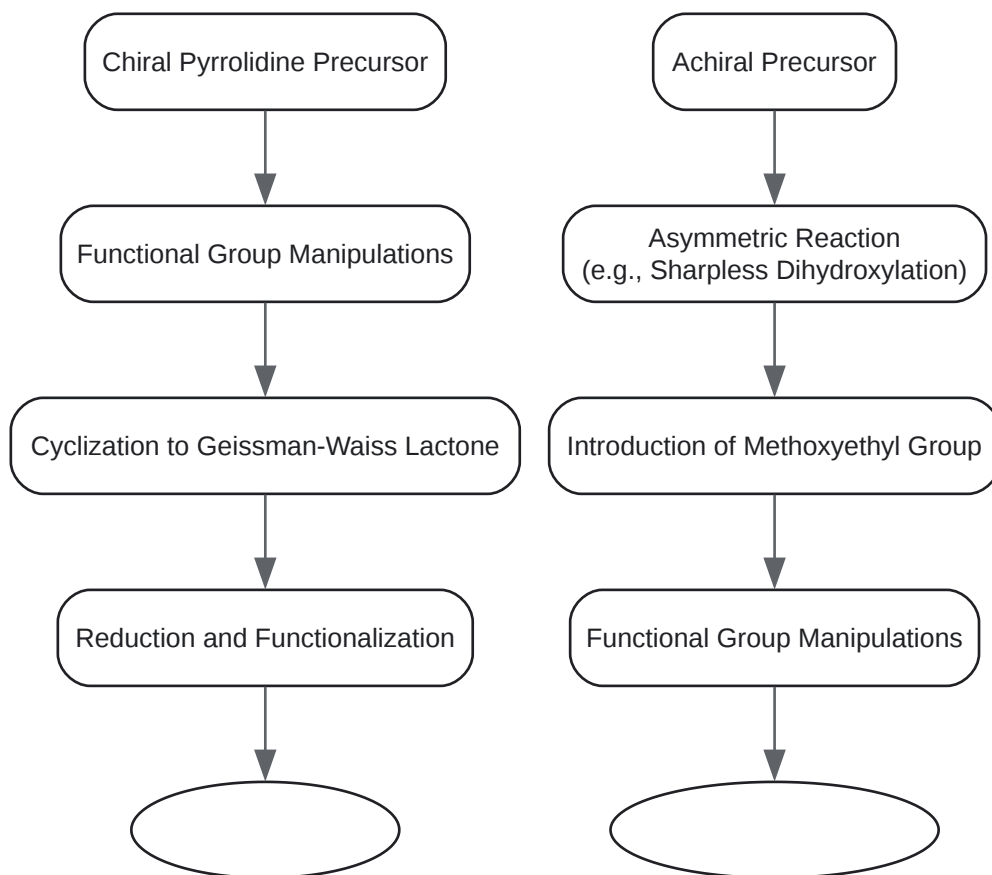
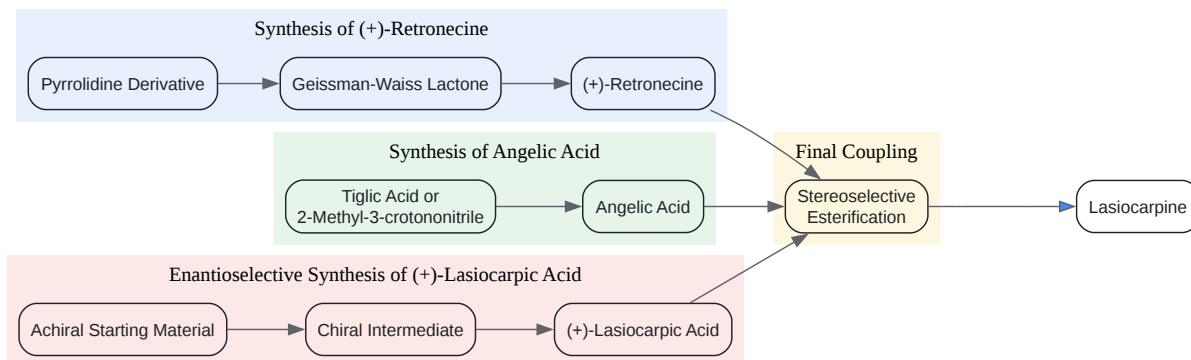
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For researchers, scientists, and drug development professionals, the availability of high-purity analytical standards is paramount for accurate quantification and toxicological assessment. This document provides detailed application notes and protocols for the chemical synthesis of the pyrrolizidine alkaloid **(-)-Lasiocarpine**, a known hepatotoxin.

(-)-Lasiocarpine is a diester pyrrolizidine alkaloid characterized by its complex stereochemistry. Its total synthesis is a challenging endeavor requiring precise control over multiple chiral centers. The synthetic strategy outlined here involves the preparation of three key building blocks: the necine base (+)-retronecine, and two necic acids, angelic acid and the enantiopure (+)-lasiocarpic acid. These components are then stereoselectively coupled to yield the target molecule, **(-)-Lasiocarpine**.

Synthetic Strategy Overview

The synthesis of **(-)-Lasiocarpine** is a convergent process, culminating in the esterification of the necine base with the two requisite necic acids. The overall workflow can be visualized as follows:



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com